

Application Notes and Protocols for SOLVENT RED 195 in Flow Cytometry

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Compound of Interest

Compound Name: SOLVENT RED 195

CAS No.: 164251-88-1

Cat. No.: B1170886

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Introduction

SOLVENT RED 195, also known as Transparent Red BBR, is a synthetic organic dye belonging to the sulphonazo series.[1] It is characterized by its deep red color, high heat resistance, and good light fastness.[1] While traditionally used in the plastics and fiber industries for coloration, its fluorescent properties suggest potential applications in biological imaging and analysis.[2][3] One such promising application is in the field of flow cytometry, a powerful technique for single-cell analysis.

This document provides a detailed, albeit theoretical, framework for the utilization of **SOLVENT RED 195** as a fluorescent probe in flow cytometry. Given the current lack of established biological protocols for this specific dye, the following application notes and experimental procedures are based on the known properties of **SOLVENT RED 195** and established methodologies for analogous lipophilic dyes used in cellular analysis. It is imperative that researchers empirically validate and optimize these protocols for their specific cell types and experimental systems.

Principle of Application

Based on its nature as an oil-soluble dye, **SOLVENT RED 195** is hypothesized to function as a lipophilic stain.^[1] Lipophilic dyes are valuable tools in flow cytometry for staining cell membranes and other lipid-rich structures.^[4] When introduced to a cell suspension, these dyes are expected to rapidly partition into the hydrophobic lipid bilayer of the cell membrane. This incorporation is often accompanied by an enhancement of their fluorescence, allowing for the stable and uniform labeling of cells. This property makes such dyes suitable for applications like cell tracking, proliferation assays (via dye dilution), and cell-cell interaction studies.

Properties of SOLVENT RED 195

A summary of the known and inferred properties of **SOLVENT RED 195** relevant to its potential use in flow cytometry is presented below.

Property	Value/Characteristic	Source(s)
Common Names	Transparent Red BBR, Solvaperm Red BB	[1]
CAS Number	164251-88-1	[5]
Molecular Structure	Sulphonazo series, Single azo class	[1][6]
Appearance	Deep red powder	[1]
Fluorescence	Emits red fluorescence under UV light (Hypothesized)	[2]
Excitation Max (λ_{ex})	~540-560 nm (Hypothesized)	-
Emission Max (λ_{em})	~570-600 nm (Hypothesized)	-
Solubility	Soluble in organic solvents like dichloromethane, acetone, and methylbenzene. Poorly soluble in ethanol and water.	[5][7]
Cytotoxicity	Expected to be toxic at high concentrations. The final concentration of the organic solvent used for dilution should be minimized (ideally $\leq 0.5\%$).	[2][8][9]

Disclaimer: The excitation and emission maxima are hypothetical and need to be determined experimentally using a spectrophotometer.

Experimental Protocols

Preparation of SOLVENT RED 195 Stock Solution

Caution: **SOLVENT RED 195** is a chemical dye with potential toxicity.[2] Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.

Materials:

- **SOLVENT RED 195** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Vortex mixer
- Microcentrifuge tubes

Procedure:

- Prepare a 1 mM stock solution of **SOLVENT RED 195** by dissolving the appropriate amount of the dye powder in high-quality, anhydrous DMSO.
- Vortex thoroughly to ensure complete dissolution.
- Aliquot the stock solution into small, single-use volumes in microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C, protected from light.

Staining of Cells with **SOLVENT RED 195** for Flow Cytometry

This protocol provides a general guideline for staining cells in suspension. The optimal dye concentration, incubation time, and temperature should be determined empirically for each cell type.

Materials:

- Cell suspension of interest (e.g., cultured cell line, primary cells)
- Complete cell culture medium
- Phosphate-buffered saline (PBS), pH 7.4
- **SOLVENT RED 195** stock solution (1 mM in DMSO)

- Flow cytometry tubes

Procedure:

- Harvest cells and prepare a single-cell suspension at a concentration of 1×10^6 cells/mL in pre-warmed complete cell culture medium.
- Prepare a working solution of **SOLVENT RED 195** by diluting the 1 mM stock solution in complete cell culture medium. A starting concentration range of 1-10 μ M is recommended for initial optimization.
- Add the **SOLVENT RED 195** working solution to the cell suspension. For example, add 1 μ L of a 10 μ M working solution to 1 mL of cell suspension for a final concentration of 10 nM.
- Incubate the cells for 15-30 minutes at 37°C, protected from light.
- After incubation, wash the cells to remove unbound dye. Add 2 mL of PBS to the cell suspension and centrifuge at 300-400 x g for 5 minutes.
- Carefully aspirate the supernatant and resuspend the cell pellet in fresh PBS.
- Repeat the wash step (step 5 and 6) two more times.
- After the final wash, resuspend the cells in an appropriate buffer for flow cytometry analysis (e.g., PBS with 1-2% FBS).
- Keep the stained cells on ice and protected from light until analysis.

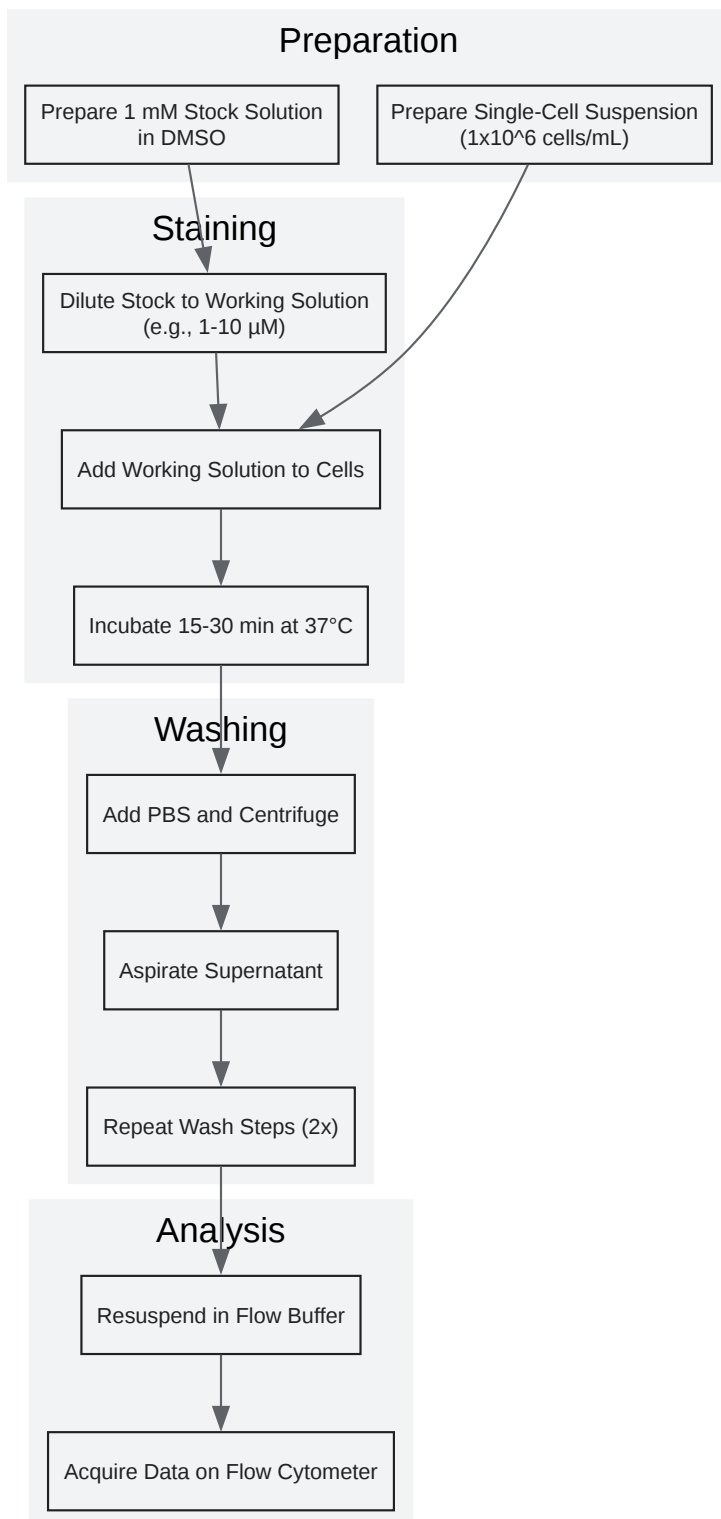
Flow Cytometry Analysis

- Set up the flow cytometer with the appropriate laser and filter configuration for detecting red fluorescence. Based on the hypothesized spectral properties, a 561 nm laser for excitation and a 585/42 nm bandpass filter for emission would be a reasonable starting point.
- Use an unstained cell sample to set the forward scatter (FSC) and side scatter (SSC) voltages and to determine the level of autofluorescence.
- Run a compensation control if performing multi-color analysis with other fluorochromes.

- Acquire data for the **SOLVENT RED 195**-stained cells.

Visualizations

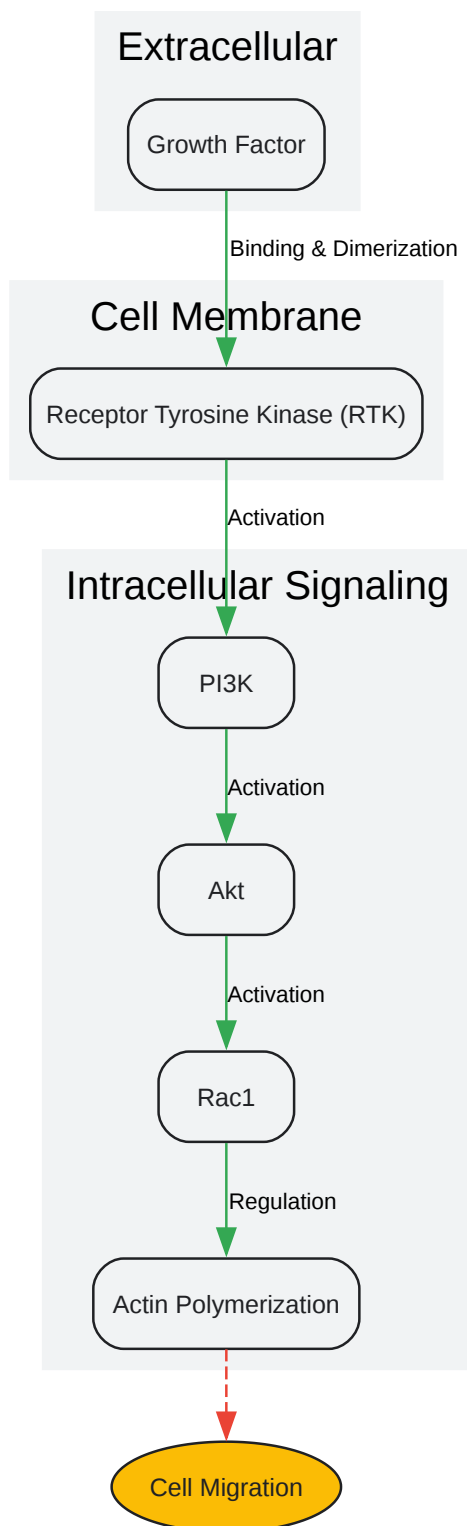
Experimental Workflow for Cell Staining with SOLVENT RED 195



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Caption: Workflow for staining cells with **SOLVENT RED 195**.

Hypothetical Signaling Pathway for Cell Migration



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Caption: A simplified signaling pathway involved in cell migration.

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